Application Note: In-Vitro Profiling of (3-Bromo-5-chlorophenyl)methanesulfonamide

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Compound of Interest

Compound Name:	*(3-Bromo-5-chlorophenyl)methanesulfonamide*
CAS No.:	*1692305-63-7*
Cat. No.:	*B2545027*

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Compound Overview & Physiochemical Handling

Before initiating biological assays, the physicochemical properties of the compound must be managed to prevent experimental artifacts (e.g., precipitation, aggregation).

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Property	Value / Note	Critical Implication
Molecular Weight	~284.56 g/mol	Fragment-like; high ligand efficiency potential.
LogP (Predicted)	~2.3 - 2.8	Moderate lipophilicity; good membrane permeability expected.
Solubility	Low in water; High in DMSO	Risk: Micro-precipitation in aqueous buffers >100 µM.
Key Liability	Sulfonamide moiety	High Risk: Non-specific inhibition of Carbonic Anhydrases (CA).

Protocol 1.1: Stock Solution Preparation (Standardized)

- Solvent: 100% Anhydrous DMSO (molecular biology grade).
- Concentration: Prepare a 10 mM master stock. (e.g., Dissolve 2.85 mg in 1 mL DMSO).
- Storage: Aliquot into amber glass vials (halogenated compounds can be light-sensitive). Store at -20°C.
- QC Check: Verify integrity via LC-MS if stored >3 months. Sulfonamides are generally stable, but the bromo/chloro-phenyl ring can be reactive under high-energy UV.

Primary Assay: GPCR Functional Screening (GPR151 Model)

Context: This compound has been flagged in HTS campaigns as a GPR151 modulator. The following protocol uses a cAMP accumulation assay, the gold standard for GPR151 (often G

i/o or G

s coupled depending on cellular context).

Workflow Diagram: GPCR Modulation Assessment

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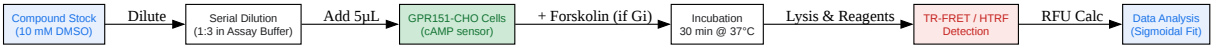

Figure 1: Functional cAMP Assay Workflow for GPR151 Modulation

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Protocol 2.1: cAMP Accumulation Assay (Agonist/Antagonist Mode)

Objective: Determine if the compound acts as an agonist or antagonist of the target GPCR.

- Cell Seeding:
  - Use CHO-K1 cells stably expressing GPR151.
  - Seed 2,500 cells/well in a 384-well white low-volume plate.
- Compound Addition:
  - Agonist Mode: Add compound (0.1 nM – 100 µM) directly to cells.
  - Antagonist Mode: Add compound, incubate 15 min, then add reference agonist (at EC80 concentration).
- Stimulation:
  - Incubate for 30–45 minutes at 37°C.
  - Note: If GPR151 is Gi-coupled in your system, co-stimulate with 5 µM Forskolin to raise basal cAMP levels (Gi agonists will inhibit this rise).
- Detection (HTRF/TR-FRET):
  - Add cAMP-d2 and Anti-cAMP-Cryptate reagents.
  - Incubate 1 hour at Room Temp (dark).

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- Readout:
  - Measure HTRF ratio (665 nm / 620 nm) on a multimode reader (e.g., EnVision).

Specificity Profiling: The "Sulfonamide Liability"

Scientific Rationale: The methanesulfonamide group is a bioisostere of carboxylic acid but is also the primary pharmacophore for Carbonic Anhydrase (CA) inhibition. Many "novel" sulfonamide hits are actually non-specific CA inhibitors that alter intracellular pH, leading to false positives in cell assays.

Protocol 3.1: Carbonic Anhydrase II (CA-II) Counter-Screen

Objective: Confirm the compound does NOT potently inhibit CA-II (unless that is the desired target).

- Reagents:
  - Purified Human CA-II enzyme (0.5 µg/mL).
  - Substrate: 4-Nitrophenyl acetate (4-NPA) (1 mM).
- Reaction:
  - Mix 10 µL Compound + 40 µL Enzyme in Tris Buffer (pH 7.4).
  - Incubate 10 min at 25°C.
  - Add 50 µL Substrate (4-NPA).
- Kinetic Read:
  - Measure Absorbance at 405 nm every 30 seconds for 10 minutes.
  - Interpretation: If IC50 < 1 µM, the compound is a potent CA inhibitor. This may confound cellular data due to pH modulation.

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General Cytotoxicity & ADME

Protocol 4.1: MTT Viability Assay

Objective: Distinguish between specific target modulation and general cell toxicity.

- Setup: Seed HEK293 (control) and Target Cells (e.g., GPR151-CHO) in 96-well plates (5,000 cells/well).
- Treatment: Treat with compound (dose-response: 0.1 – 100 µM) for 48 hours.
- Development:
  - Add MTT reagent (0.5 mg/mL final). Incubate 3 hours.
  - Solubilize formazan crystals with DMSO.
- Analysis:
  - Read Absorbance at 570 nm.
  - Pass Criteria: >80% viability at 10 µM. If toxicity is seen <10 µM, the compound is likely too toxic for specific probe use.

Protocol 4.2: PAMPA (Parallel Artificial Membrane Permeability Assay)

Objective: Predict passive diffusion (oral bioavailability potential).

- Donor Plate: Buffer pH 7.4 + Compound (10 µM).
- Acceptor Plate: Buffer pH 7.4.
- Membrane: PVDF filter coated with lecithin/dodecane.
- Incubation: 18 hours at Room Temp.
- Quantification: LC-MS/MS of Donor vs. Acceptor wells.

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- Target: Permeability (

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  cm/s indicates good cell penetration.

Summary of Expected Results & Troubleshooting

Assay	Expected Outcome (Good Lead)	Warning Sign (Red Flag)
Solubility	Clear solution at 100 µM in 1% DMSO	Precipitate visible >10 µM
GPR151 (cAMP)	Sigmoidal dose-response (EC50 < 1 µM)	Flat line or "Bell-shaped" curve (aggregation)
CA-II Inhibition	IC50 > 10 µM (Inactive)	IC50 < 100 nM (Potent off-target)
MTT Toxicity	Viability > 80% at 10 µM	Cell death correlates with potency

Mechanistic Interpretation Diagram

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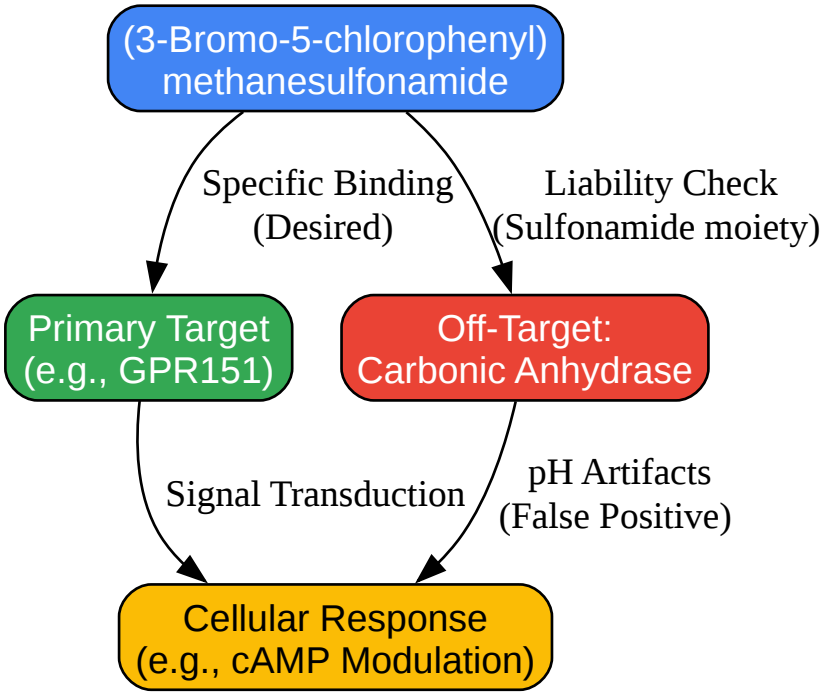

Figure 2: Mechanistic Pathways and Potential Artifacts

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